

Collinone: A Technical Overview of a Recombinant Angucycline Antibiotic

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Collinone

Cat. No.: B15562539

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CAS Number: 343315-22-0 Molecular Formula: $C_{27}H_{18}O_{12}$ Molecular Weight: 534.42 g/mol

Abstract

Collinone is a novel, recombinant angular polyketide antibiotic that demonstrates significant antibacterial activity, particularly against Gram-positive bacteria, including vancomycin-resistant enterococci.[1] It also exhibits general cytotoxicity.[2] Produced by a genetically engineered *Streptomyces* strain, **Collinone** belongs to the angucycline class of antibiotics and possesses a unique, heavily oxidized angular hexacyclic structure.[1] This technical guide synthesizes the available information on **Collinone**, focusing on its discovery, structure, and reported biological activities. Due to the limited public availability of the primary research article, this document highlights the foundational knowledge and provides a framework for understanding this compound, acknowledging the absence of detailed quantitative data and specific experimental protocols in the accessible literature.

Introduction

The emergence of antibiotic-resistant bacteria poses a significant threat to global health. The discovery and development of novel antibiotics with unique mechanisms of action are therefore of paramount importance. Polyketides, a large class of natural products, have historically been a rich source of antimicrobial agents. Advances in genetic engineering have enabled the creation of recombinant polyketide synthases (PKS) and the production of novel, "unnatural" natural products. **Collinone** is a prime example of such an engineered molecule, originating from the functional expression of genes from a putative rubromycin polyketide synthase gene

cluster in *Streptomyces coelicolor* CH999.[1] Its structural similarity to angucycline and angucyclinone antibiotics suggests a potential for further development and derivatization to yield new bioactive compounds.[1]

Physicochemical Properties

A summary of the known physicochemical properties of **Collinone** is presented in the table below.

Property	Value	Reference
CAS Number	343315-22-0	[2]
Molecular Formula	C ₂₇ H ₁₈ O ₁₂	[2]
Molecular Weight	534.42 g/mol	[2]
Chemical Class	Angucycline Antibiotic	[1]
Structure	Heavily oxidized angular hexacyclic compound with a benz[a]naphthacene ring system.[1]	[1]

Biological Activity

Antibacterial Activity

Collinone has demonstrated antibacterial activity specifically against Gram-positive bacteria.[2] A significant finding from the initial research is its activity against vancomycin-resistant enterococci (VRE), highlighting its potential to address challenging antibiotic-resistant infections.[1]

Cytotoxicity

In addition to its antibacterial properties, **Collinone** is reported to exhibit cytotoxicity.[2] The extent of this cytotoxicity and the specific cell lines tested are not detailed in the publicly available abstracts. This property is common among angucycline antibiotics, many of which are investigated for their anticancer potential.

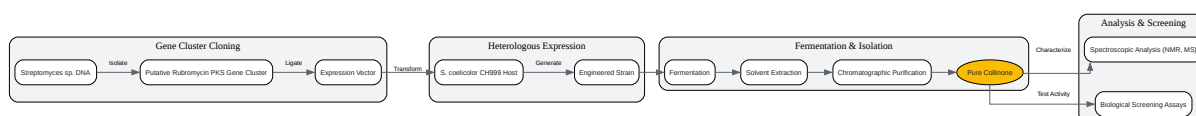
Note on Quantitative Data: Detailed quantitative data, such as Minimum Inhibitory Concentration (MIC) values against various bacterial strains or IC50 values for its cytotoxic effects, are not available in the abstracts of the primary literature. Access to the full-text article by Martin et al. (2001) is required to obtain this specific information.

Experimental Protocols

The detailed experimental protocols for the production, isolation, and biological evaluation of **Collinone** are contained within the primary research publication, which is not publicly accessible. However, based on the abstract and general knowledge of recombinant polyketide production, a generalized workflow can be inferred.

General Workflow for Collinone Production and Discovery

The following diagram illustrates a probable workflow for the generation and identification of **Collinone**.



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Caption: Generalized workflow for the discovery of **Collinone**.

Mechanism of Action and Signaling Pathways

The specific mechanism of action for **Collinone** has not been elucidated in the available literature. However, as an angucycline antibiotic with cytotoxic properties, its mode of action

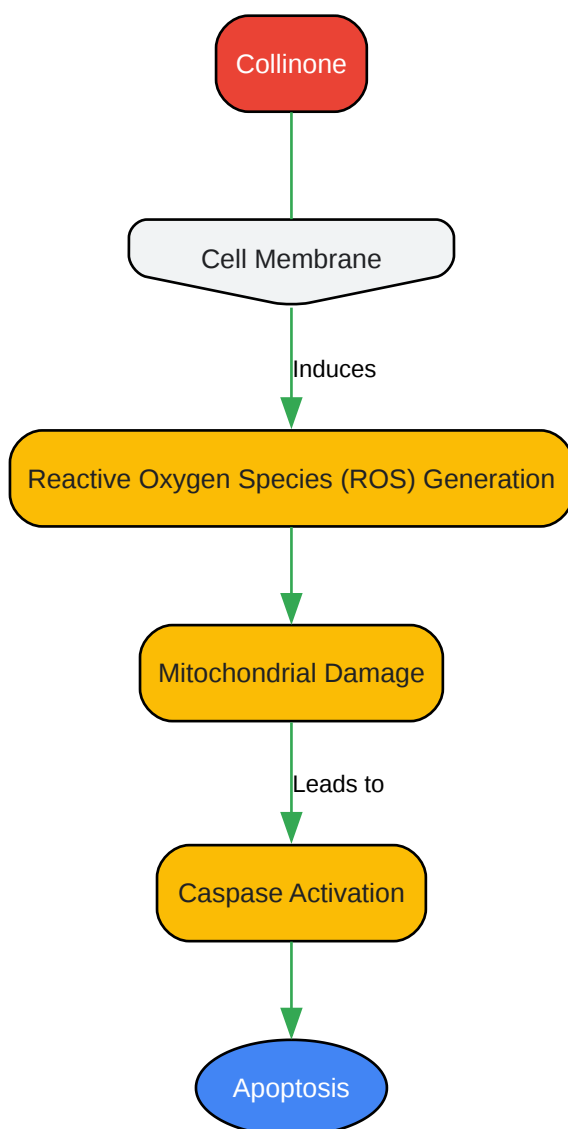
may be similar to other members of this class. Angucyclines are known to exert their biological effects through various mechanisms, including:

- **Inhibition of Nucleic Acid and Protein Synthesis:** Some angucyclines can intercalate with DNA or inhibit enzymes involved in replication, transcription, or translation.
- **Induction of Apoptosis:** The cytotoxicity of many angucyclines is attributed to their ability to trigger programmed cell death. This can occur through the generation of reactive oxygen species (ROS), leading to mitochondrial damage and the activation of caspase cascades.^[3]
- **Enzyme Inhibition:** Specific angucyclines have been shown to inhibit various enzymes crucial for cellular processes.

Given its cytotoxic nature, a plausible, yet unconfirmed, signaling pathway for **Collinone**-induced cell death could involve the induction of oxidative stress, leading to apoptosis.

Hypothetical Signaling Pathway for Cytotoxicity

The following diagram illustrates a hypothetical signaling pathway for **Collinone**-induced cytotoxicity, based on the known mechanisms of other angucycline antibiotics.



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Caption: Hypothetical pathway of **Collinone**-induced apoptosis.

Conclusion and Future Perspectives

Collinone represents a successful application of genetic engineering to produce a novel antibiotic with activity against resistant pathogens. Its unique chemical structure and biological activity make it an interesting candidate for further investigation. Future research should focus on:

- Total Synthesis: The complete chemical synthesis of **Collinone** would provide a scalable source for further studies and allow for the generation of structural analogs.

- Mechanism of Action Studies: Elucidating the precise molecular targets and signaling pathways of **Collinone** is crucial for understanding its antibacterial and cytotoxic effects.
- Structure-Activity Relationship (SAR) Studies: The synthesis and evaluation of **Collinone** derivatives could lead to the development of compounds with improved potency, selectivity, and pharmacokinetic properties.
- In Vivo Efficacy: Preclinical studies in animal models are necessary to evaluate the in vivo efficacy and safety of **Collinone** as a potential therapeutic agent.

While the currently available information on **Collinone** is limited, it provides a strong foundation for future research into this promising recombinant antibiotic. The full elucidation of its properties awaits the detailed analysis of the primary research findings.

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References

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- To cite this document: BenchChem. [Collinone: A Technical Overview of a Recombinant Angucycline Antibiotic]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15562539#collinone-cas-number-343315-22-0]

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